

Technical Guide: (+/-)-Propionylcarnitine Chloride – Mechanisms & Therapeutic Targets

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Compound of Interest

Compound Name: (+/-)-Propionylcarnitine chloride

CAS No.: 18828-58-5

Cat. No.: B1662241

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Executive Summary

(+/-)-Propionylcarnitine chloride (PLC) represents a distinct class of metabolic modulators known as acylcarnitines. Unlike L-carnitine, which primarily facilitates long-chain fatty acid transport, PLC possesses a pharmacologically active propionyl moiety. Its therapeutic efficacy stems from a synergistic dual mechanism:

- **Mitochondrial Anaplerosis:** Direct replenishment of Tricarboxylic Acid (TCA) cycle intermediates via succinyl-CoA, bypassing the rate-limiting citrate synthase step during ischemia.
- **Endothelial Coupling:** Activation of the PI3K/Akt/eNOS axis and simultaneous downregulation of NADPH oxidase (Nox4), restoring nitric oxide (NO) bioavailability.

Chemical Identity & Stereochemical Considerations

Compound: **(+/-)-Propionylcarnitine chloride** Role: Anaplerotic agent and endothelial modulator.

The Racemic vs. Enantiomeric Distinction

While the racemic mixture (+/-) is often used in chemical synthesis or early-stage screening, the L-enantiomer (L-PLC) is the physiological effector.

- L-PLC: Recognized by Carnitine Acetyltransferase (CrAT) and Carnitine Palmitoyltransferase (CPT); actively transported into the mitochondrial matrix.
- D-PLC: Not a substrate for mitochondrial transport enzymes; may act as a competitive inhibitor of L-carnitine uptake.
- Therapeutic Implication: In drug development, the pure L-form is preferred to maximize bioavailability and minimize competitive inhibition at the OCTN2 transporter.

Primary Metabolic Targets: Mitochondrial Anaplerosis

The defining characteristic of PLC is its ability to energize ischemic tissue independent of oxygen-heavy fatty acid oxidation.

Target A: The Succinyl-CoA Anaplerotic Flux

In ischemic conditions, Acetyl-CoA cannot enter the TCA cycle efficiently due to the inhibition of citrate synthase. PLC bypasses this blockade.

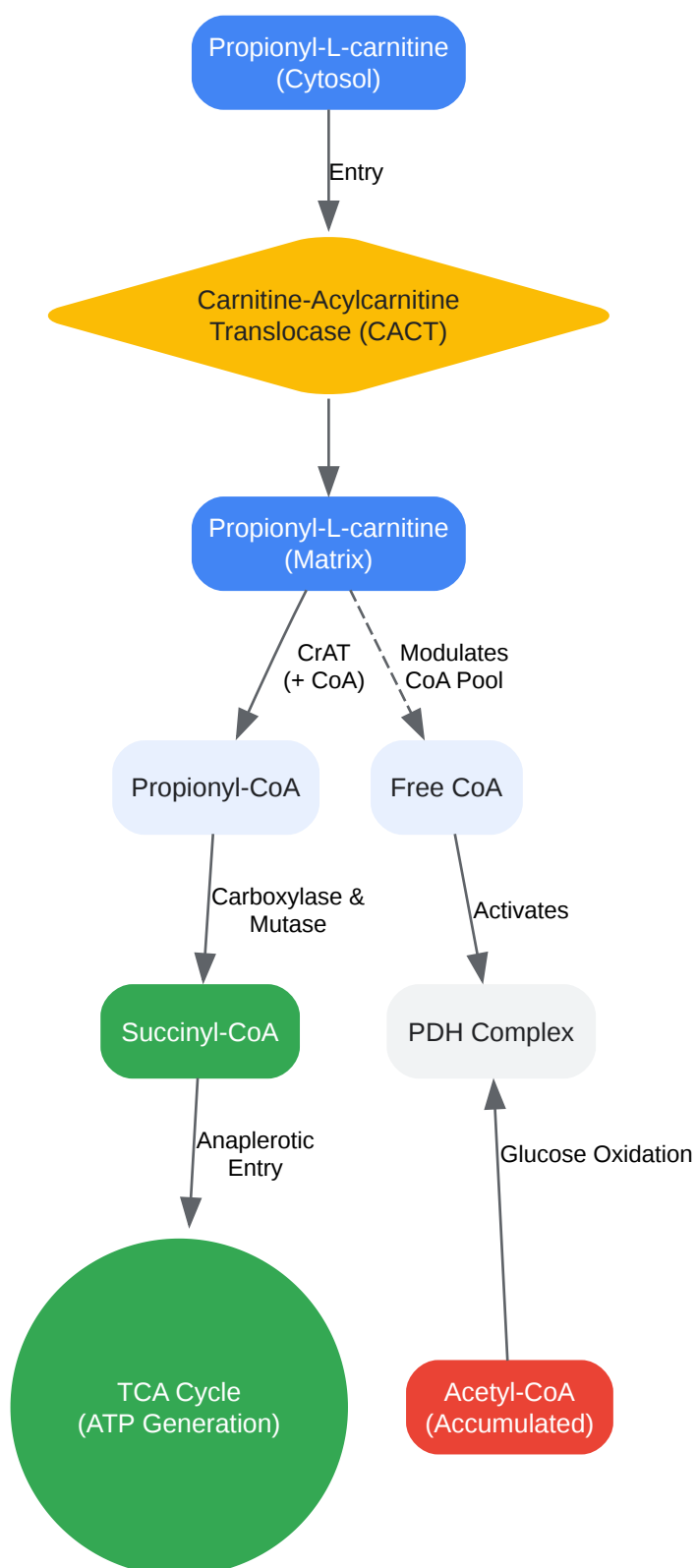
- Mechanism: PLC is transported into the mitochondria and converted to Propionyl-CoA by CrAT.
- Pathway: Propionyl-CoA
Methylmalonyl-CoA
Succinyl-CoA.
- Outcome: Succinyl-CoA enters the TCA cycle downstream of the block, allowing ATP generation to continue via substrate-level phosphorylation (Succinyl-CoA synthetase) and maintaining electron flow to Complex II.

Target B: Pyruvate Dehydrogenase Complex (PDH)

PLC acts as a "CoA Trap" scavenger, modulating the Acetyl-CoA/CoA ratio.

- The Problem: Ischemia leads to Acetyl-CoA accumulation, which inhibits PDH, stalling glucose oxidation and causing lactate buildup (acidosis).
- The PLC Solution: PLC transfers its propionyl group to CoA, but also facilitates the export of acetyl groups out of the mitochondria as acetylcarnitine. This liberates free CoA.
- Result: Increased free CoA relieves PDH inhibition, restoring glucose oxidation and reducing lactate production.

Visualization: Mitochondrial Anaplerosis Pathway



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Caption: PLC enters the mitochondrial matrix, converting to Succinyl-CoA to fuel the TCA cycle (Green) while liberating Free CoA to unblock PDH (Red/Grey), restoring glucose oxidation.

Vascular Targets: Endothelial Signal Transduction

Beyond metabolism, PLC acts as a potent signaling molecule in the vascular endothelium, targeting NO synthesis and oxidative stress.

Target C: eNOS via the PI3K/Akt Axis

PLC does not just provide substrate; it activates a specific kinase cascade.^[1]

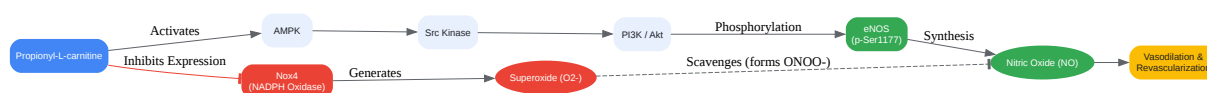
- Initiation: PLC activates AMP-activated protein kinase (AMPK).
- Transduction: AMPK phosphorylates Src, which recruits PI3K.
- Effector: PI3K activates Akt, which phosphorylates eNOS at Ser1177.
- Result: Increased NO production, leading to vasodilation and improved microcirculation.

Target D: NADPH Oxidase 4 (Nox4) Downregulation

Oxidative stress in vasculopathy is often driven by Nox4.^[2]

- Mechanism: PLC reduces the expression of Nox4.
- Impact: Lower superoxide () levels prevent the scavenging of NO (preventing peroxynitrite formation). This improves "NO coupling," ensuring that the NO produced is bioavailable for vasodilation.

Visualization: Endothelial Signaling



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Caption: PLC drives vasodilation via the AMPK/Akt/eNOS pathway (Green) while simultaneously inhibiting Nox4-mediated ROS generation (Red), preventing NO degradation.

Experimental Validation Protocols

To validate these targets in a drug development context, the following self-validating protocols are recommended.

Protocol A: Mitochondrial Flux Analysis (Seahorse XF)

Objective: Distinguish between fatty acid oxidation and PLC-driven anaplerosis. System: Isolated Rat Heart Mitochondria or C2C12 Myoblasts.

Step	Action	Rationale (Causality)
1	Permeabilization	Use Plasma Membrane Permeabilizer (PMP) to allow direct substrate access to mitochondria without transporter limitations.
2	Substrate Loading	Group A: Palmitoyl-carnitine (Fatty Acid control). Group B: Propionyl-L-carnitine + Malate. Group C: Pyruvate (PDH control).
3	State 3 Induction	Inject ADP (saturation levels). Measure Oxygen Consumption Rate (OCR).
4	Inhibition Check	Inject Rotenone (Complex I inhibitor).
5	Validation	PLC-driven respiration should persist partially despite Rotenone if entering via Succinyl-CoA (Complex II), whereas Pyruvate-driven respiration will cease. This confirms the anaplerotic entry point.

Protocol B: Endothelial NO Bioavailability Assay

Objective: Confirm eNOS coupling and ROS reduction. System: Human Umbilical Vein Endothelial Cells (HUVECs).[3]

- Culture: Serum-starve HUVECs for 4 hours to basalize kinase activity.
- Treatment: Incubate with PLC (1 mM) for 30 mins.

- Control: Vehicle.
- Negative Control: L-NAME (eNOS inhibitor) pre-treatment.
- Detection: Load cells with DAF-FM Diacetate (NO probe) and MitoSOX (Superoxide probe).
- Quantification: Flow cytometry or Confocal Microscopy.
- Success Criteria: PLC treatment must show increased DAF-FM fluorescence and decreased MitoSOX fluorescence compared to vehicle. The effect must be abolished by L-NAME.

Clinical Translation & References

Therapeutic Window:

- Peripheral Arterial Disease (PAD): PLC improves Maximum Walking Distance (MWD) by fueling ischemic muscle (anaplerosis) and dilating collateral vessels (eNOS).
- Heart Failure: Improves ejection fraction by enhancing myocardial energy efficiency.

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